synthesis protocol for (3-(Chloromethyl)phenyl)(morpholino)methanone

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Compound of Interest

Compound Name:	*(3-(Chloromethyl)phenyl)(morpholino)methanone*
CAS No.:	*1094300-44-3*
Cat. No.:	*B2657519*

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Application Note: Chemoselective Synthesis of **(3-(Chloromethyl)phenyl)(morpholino)methanone**

Part 1: Executive Summary & Strategic Analysis

1.1 Target Molecule Profile

- Compound: **(3-(Chloromethyl)phenyl)(morpholino)methanone**[1][2][3]
- CAS: 1094300-44-3[1][2][3][4]
- Molecular Formula:ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

  [1][2][3]
- Molecular Weight: 239.70 g/mol [1][4]

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- Application: Key electrophilic linker for Fragment-Based Drug Discovery (FBDD) and PROTAC linker synthesis.[1] The benzylic chloride serves as a "soft" electrophile for downstream functionalization with thiols or secondary amines.

1.2 The Chemoselectivity Challenge The synthesis of this molecule presents a classic competitive electrophile problem. The starting material, 3-(chloromethyl)benzoyl chloride, contains two electrophilic sites:

- Acyl Chloride (

  ): A "hard," highly reactive electrophile.

- Benzylic Chloride (

  ): A "soft," moderately reactive electrophile susceptible to

  attack.[1]

The Risk: Morpholine is a potent nucleophile. If reaction conditions (stoichiometry, temperature, or order of addition) are uncontrolled, morpholine will attack the benzylic position, leading to the formation of the dimer byproduct 1,3-bis(morpholinomethyl)benzene or polymerized species.

1.3 The Solution: Kinetic Control via HSAB Principles To achieve >95% selectivity for the amide bond, we exploit the Hard-Soft Acid-Base (HSAB) theory.[1] The nitrogen of morpholine attacks the "hard" acyl carbonyl carbon significantly faster (

) than the "soft" benzylic carbon at low temperatures.

- Critical Control Parameter 1 (Temperature): Maintaining the reaction at

  suppresses the activation energy required for the slower

  displacement of the benzylic chloride.

- Critical Control Parameter 2 (Stoichiometry): Using a slight excess of the acid chloride (1.05 eq) ensures no free morpholine remains to attack the product.

Part 2: Visualizing the Reaction Logic

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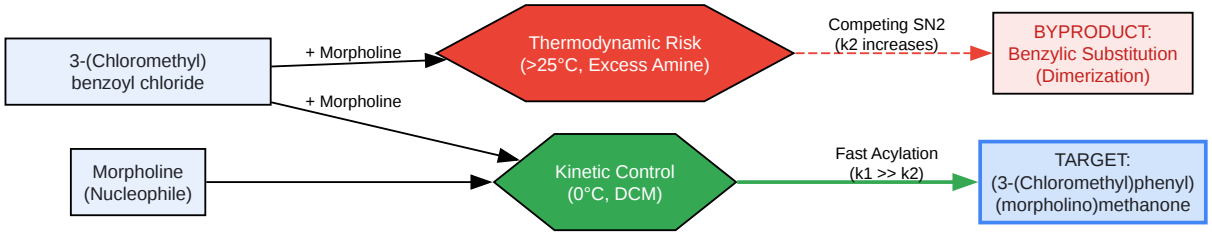
Figure 1: Reaction Scheme & Competitive Pathways A decision-tree visualization of the synthetic pathway, highlighting the desired kinetic product versus the thermodynamic byproduct.



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Caption: Kinetic pathway selection. Low temperature favors acyl substitution (Green path), avoiding benzylic displacement (Red path).

Part 3: Detailed Synthesis Protocol

3.1 Reagents & Equipment

Reagent	MW (g/mol)	Equiv.[3][5]	Role	Safety Note
3-(Chloromethyl)benzoyl chloride	189.04	1.05	Electrophile	Lachrymator, Corrosive.[1] Handle in hood.
Morpholine	87.12	1.00	Nucleophile	Flammable, Corrosive.
Triethylamine (TEA)	101.19	1.10	HCl Scavenger	Volatile amine.
Dichloromethane (DCM)	-	Solvent	Solvent (0.2 M)	Volatile.[1]

3.2 Step-by-Step Methodology

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Step 1: Reactor Setup

- Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar.
- Purge with Nitrogen (

) or Argon to create an inert atmosphere. Note: Moisture hydrolyzes the acid chloride to the carboxylic acid.

Step 2: Nucleophile Preparation

- Charge Morpholine (1.0 eq) and Triethylamine (1.1 eq) into the flask.
- Add anhydrous DCM (concentration relative to morpholine: ~0.2 M).
- Cool the mixture to 0°C using an ice/water bath. Stir for 10 minutes to ensure thermal equilibrium.

Step 3: Controlled Addition (The Critical Step)

- Dissolve 3-(Chloromethyl)benzoyl chloride (1.05 eq) in a separate volume of DCM (approx. 10 mL).
- Transfer this solution to a pressure-equalizing addition funnel.[1]
- Dropwise Addition: Add the acid chloride solution to the cold morpholine mixture over 30–45 minutes.
  - Why? Slow addition prevents localized "hot spots" (exotherms) that could trigger the

    attack on the benzylic chloride.
- Once addition is complete, allow the reaction to stir at 0°C for 1 hour, then slowly warm to Room Temperature (RT) over 1 hour.

Step 4: Workup & Isolation

- Quench: Add 1M HCl (aq) to the reaction mixture.

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- Why? This protonates any unreacted morpholine/TEA, forcing them into the aqueous layer. The target product (an amide) is neutral and remains in the organic layer.

- Separation: Transfer to a separatory funnel. Collect the organic (DCM) layer.
- Wash: Wash the organic layer sequentially with:
  - Sat.

    (removes any hydrolyzed benzoic acid).
  - Brine (sat. NaCl).
- Drying: Dry over anhydrous

  or

  . Filter.
- Concentration: Evaporate the solvent under reduced pressure (Rotovap) at <40°C.

Figure 2: Workflow Diagram

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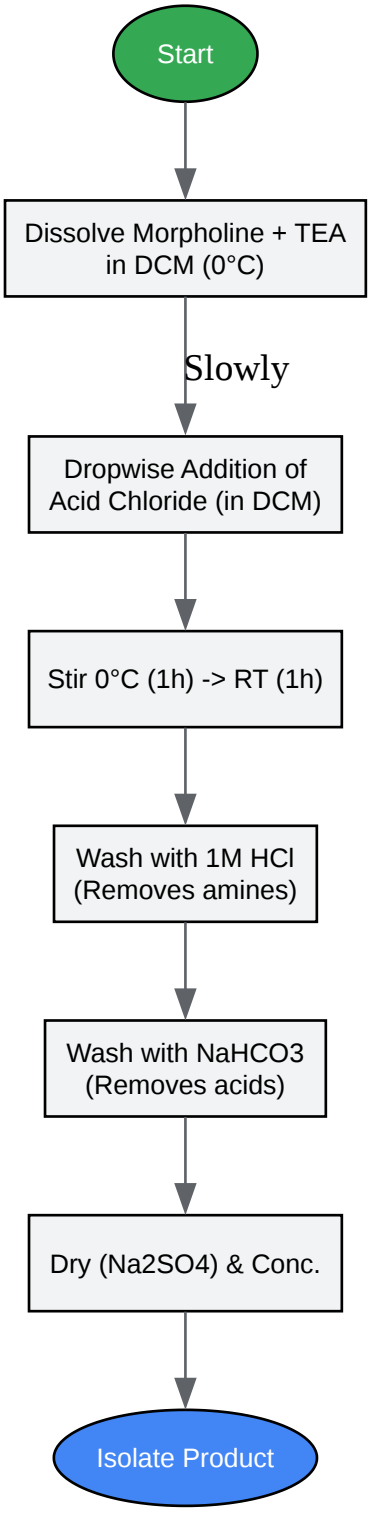

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Caption: Operational workflow ensuring removal of unreacted amines and hydrolyzed acids.

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Part 4: Quality Control & Validation

4.1 Analytical Expectations Before proceeding to the next synthetic step, the integrity of the benzylic chloride must be verified.

- 1H NMR (CDCl3, 400 MHz):
  - Diagnostic Peak: Look for a singlet at

    4.60 ppm (2H,

).[1]
  - Failure Mode: If this peak shifts to ~3.5 ppm or splits, it indicates morpholine displacement (alkylation).
  - Amide Region: Morpholine ring protons will appear as multiplets at

    3.4–3.8 ppm.
- LC-MS:
  - Target Mass:

    .
  - Isotope Pattern: Chlorine signature (

) should show a 3:1 ratio in the molecular ion cluster.

4.2 Troubleshooting Guide

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Observation	Root Cause	Corrective Action
Product is a solid gum/polymer.	Benzylic polymerization.[1]	Temperature was too high during addition. Keep strictly at 0°C.
NMR shows extra aliphatic peaks.	Bis-morpholine adduct.[1]	Excess morpholine used. Ensure Acid Chloride is in slight excess (1.05 eq).
Low Yield.	Hydrolysis of Acid Chloride.	Ensure DCM is anhydrous and atmosphere is maintained.

Part 5: References

- Chemical Structure & Data:3-(Chloromethyl)benzoyl chloride. CAS No. 69038-74-0.[1] National Center for Biotechnology Information. PubChem Compound Summary. Link
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- Protocol Grounding:Amidation of benzoyl chloride with morpholine. ChemSpider SyntheticPages (2013).[6] Procedure #650. Demonstrates standard Schotten-Baumann conditions for morpholine amides. Link
- Commercial Availability & Properties:**(3-(Chloromethyl)phenyl)(morpholino)methanone**.[1][3][4] BLD Pharm. CAS 1094300-44-3.[1][2][3][4] Link

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